

# An In-depth Technical Guide to 4-Hexadecylphenol

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## Compound of Interest

Compound Name: 4-Hexadecylphenol

Cat. No.: B1596523

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This guide provides a comprehensive overview of the physicochemical properties of **4-Hexadecylphenol**, tailored for researchers, scientists, and professionals in drug development.

## Core Molecular Information

**4-Hexadecylphenol** is a chemical compound with a long alkyl chain attached to a phenol group, giving it amphiphilic properties. This characteristic makes it a subject of interest in various industrial and research applications, including its use as an intermediate in the synthesis of surfactants and emulsifiers.<sup>[1]</sup>

## Physicochemical Data

The fundamental molecular and physical properties of **4-Hexadecylphenol** are summarized in the table below. This data is essential for a variety of applications, from experimental design to chemical synthesis.

Property	Value	Source
Molecular Formula	C <sub>22</sub> H <sub>38</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	318.54 g/mol	<a href="#">[2]</a>
IUPAC Name	4-Hexadecylphenol	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	2589-78-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	433.3 °C at 760 mmHg	<a href="#">[1]</a>
Monoisotopic Mass	318.292265831 Da	<a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Protocols

Detailed experimental protocols are crucial for the accurate synthesis and analysis of **4-Hexadecylphenol**. Below are generalized methodologies that can be adapted for specific laboratory settings.

### Synthesis of **4-Hexadecylphenol** (Friedel-Crafts Alkylation)

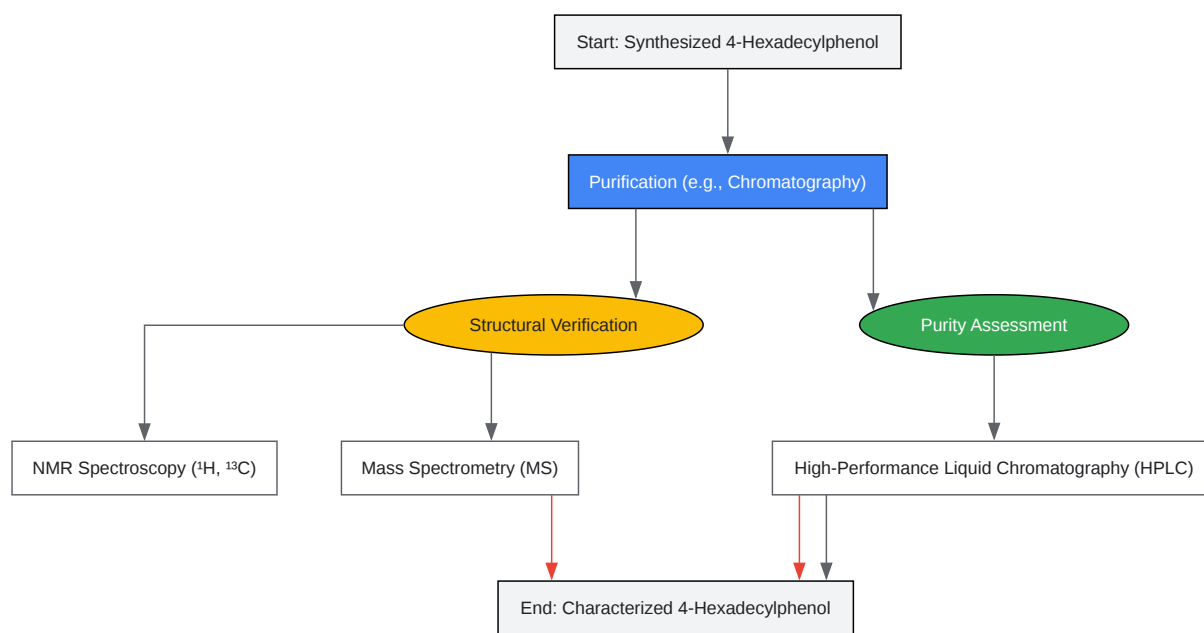
- **Reaction Setup:** A solution of phenol in a suitable solvent (e.g., nitrobenzene) is prepared in a reaction vessel equipped with a stirrer and a reflux condenser.
- **Catalyst Addition:** A Lewis acid catalyst, such as aluminum chloride (AlCl<sub>3</sub>), is slowly added to the solution while stirring.
- **Alkylation:** 1-Hexadecene is added dropwise to the mixture. The reaction is then heated to a specific temperature and maintained for several hours to allow for the alkylation to proceed.
- **Quenching and Extraction:** The reaction mixture is cooled and then poured into a mixture of ice and hydrochloric acid to decompose the catalyst. The organic layer is separated, washed with water and brine, and then dried over anhydrous sodium sulfate.
- **Purification:** The crude product is purified by vacuum distillation or column chromatography to yield pure **4-Hexadecylphenol**.

### Characterization by Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** A small amount of purified **4-Hexadecylphenol** is dissolved in a deuterated solvent (e.g.,  $\text{CDCl}_3$ ).
- **$^1\text{H}$  NMR Analysis:** The proton NMR spectrum is recorded to confirm the presence of aromatic protons, the phenolic hydroxyl proton, and the protons of the hexadecyl chain.
- **$^{13}\text{C}$  NMR Analysis:** The carbon-13 NMR spectrum is recorded to identify the number of unique carbon environments, confirming the structure of the molecule.

## Logical Workflow for Analysis

The following diagram illustrates a typical workflow for the comprehensive analysis of a newly synthesized batch of **4-Hexadecylphenol**.



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Caption: Workflow for the analysis of **4-Hexadecylphenol**.

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## References

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